

Application Notes: **Acid Yellow 110** in Textile Dyeing Research

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Compound of Interest

Compound Name: *Acid Yellow 110*

CAS No.: *12220-74-5*

Cat. No.: *B1173300*

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C.I. Name: **Acid Yellow 110** Synonyms: Acid Milling Yellow 5GN, Polar Yellow 5GN Chemical Class: Azo Dye[1] CAS No: 12220-74-5[1]

Introduction

Acid Yellow 110 is a water-soluble, anionic azo dye utilized in the textile industry for dyeing protein and polyamide fibers.[1][2] Its molecular structure contains sulfonic acid groups, which are typically in the form of sodium salts. These groups enhance water solubility and provide the anionic charge necessary for binding to fibers.[3] The dyeing process is conducted in an acidic medium (pH 2-6), which protonates the amino groups ($-NH_2$) within the fibers to form cationic sites ($-NH_3^+$).[3] The negatively charged dye anions then form strong ionic bonds, along with hydrogen bonds and van der Waals forces, with these cationic sites, resulting in effective coloration.[3] **Acid Yellow 110** is primarily used for dyeing wool, silk, and nylon, producing a vibrant yellow shade.[1][4]

Key Applications in Research

- **Performance on Protein Fibers:** **Acid Yellow 110** is a standard dye for investigating the dyeing characteristics of wool and silk. Research focuses on optimizing parameters like pH,

temperature, and electrolyte concentration to achieve maximum dye exhaustion and fixation.

- **Polyamide Fiber Dyeing:** Nylon, a synthetic polyamide, possesses amine terminal groups that make it suitable for dyeing with acid dyes.[5] However, nylon has a lower amine group content than wool, making it more challenging to achieve deep shades.[5] Research often explores methods to improve dye uptake and fastness on various types of nylon.
- **Colorfastness Studies:** Evaluating the durability of the dyed color is critical. **Acid Yellow 110** is used in studies to determine fastness to various environmental factors, including washing, light, perspiration, and rubbing.[1][3] High-quality acid dyes can result in textiles that retain 80-90% of their color after 50 wash cycles.
- **Dyeing Kinetics and Thermodynamics:** Research applications include studying the rate of dye absorption and the thermodynamic parameters of the dyeing process to understand the dye-fiber interaction mechanism.

Factors Influencing Dyeing Performance

Several factors critically influence the efficiency and quality of dyeing with **Acid Yellow 110**:

- **pH:** The pH of the dyebath is the most critical parameter. An acidic pH is necessary to generate positive sites on the fiber for dye binding. The dye uptake rate increases as the pH decreases.[4] For light shades on nylon, a pH of 6-7 is often used, while deeper shades require a more acidic pH of 4-6.[6]
- **Temperature:** Temperature affects the swelling of the fiber and the kinetic energy of the dye molecules. Dyeing is typically started at a lower temperature (e.g., 40°C) and gradually raised to near boiling (90-98°C).[7][8] The heating rate, especially between 65°C and 85°C for nylon, is crucial for achieving level (even) dyeing.[6]
- **Electrolytes:** Salts like sodium sulfate (Glauber's salt) are often used as leveling agents. In an acid bath, the salt anions compete with dye anions for the cationic sites on the fiber, slowing down the initial dye uptake and promoting more even coloration.
- **Auxiliaries:** Leveling agents (anionic or non-ionic surfactants) are used to prevent rapid, uneven dyeing, especially with nylon which has a high initial dyeing rate.[6] However, excessive amounts can reduce the final dye exhaustion rate.[6]

Quantitative Data Summary

The following tables summarize typical quantitative data obtained in research involving **Acid Yellow 110** and similar acid dyes.

Table 1: Colorfastness Properties of Acid Yellow 110

This table presents the specific fastness ratings for C.I. **Acid Yellow 110** on wool and silk, evaluated on a standard 1-5 grey scale, where 5 indicates excellent performance.

Fastness Test	Standard	Rating
Light Fastness	ISO	5 ^[1]
Washing (Change in Color)	ISO	5 ^[1]
Washing (Staining)	ISO	5 ^[1]
Perspiration (Acidic & Alkaline)	ISO	5 ^[1]
Oxygen Bleaching	ISO	5 ^[1]
Seawater	ISO	4-5 ^[1]

Table 2: Illustrative Colorimetric and Dye Uptake Data

This table presents representative data for acid dyes on wool fabric, demonstrating the type of results generated in dyeing research. The values are illustrative based on studies of similar acid dyes.^[9]

Parameter	Value
Color Strength (K/S)	18.99
CIELAB Color Coordinates	
L* (Lightness)	45.75
a* (Red/Green)	15.20
b* (Yellow/Blue)	38.50
Dye Exhaustion (%)	92%
Dye Fixation (%)	85%

Experimental Protocols

Protocol 1: Exhaust Dyeing of Wool Fabric with Acid Yellow 110

This protocol describes a standard laboratory procedure for dyeing wool fabric to analyze color yield and fastness properties.

1. Materials and Equipment:

- Wool fabric (pre-washed to remove sizing)
- C.I. Acid Yellow 110**
- Glacial Acetic Acid (or 85% Formic Acid)
- Sodium Sulfate (Na_2SO_4), anhydrous
- Laboratory-scale dyeing machine or beaker dyeing system with temperature control
- Spectrophotometer
- pH meter
- Analytical balance

2. Procedure:

- Prepare the Dyebath:
 - Set the liquor ratio (the ratio of the volume of liquid to the weight of fabric), for example, 50:1.[8] For a 5-gram fabric sample, this requires 250 mL of water.
 - Calculate the required amount of dye based on the weight of fabric (o.w.f). For a 2% shade, use 0.1 g of **Acid Yellow 110** for a 5 g fabric sample.[8]
 - Dissolve the dye powder in a small amount of hot deionized water and add it to the main dyebath.
 - Add auxiliaries: 10% o.w.f. Sodium Sulfate (0.5 g) and 4% o.w.f. Acetic Acid (0.2 g).[8] Adjust the final pH to approximately 4.0.[9]
- Dyeing Cycle:
 - Introduce the pre-wetted wool sample into the dyebath at an initial temperature of 40°C.[8]
 - Run for 15 minutes at 40°C.
 - Increase the temperature to 95-100°C at a rate of 2°C/minute.
 - Hold the temperature at 95-100°C for 60 minutes, ensuring gentle agitation.[7]
- Rinsing and Drying:
 - Cool the dyebath down to 60°C.
 - Remove the fabric sample and rinse thoroughly with warm water, followed by cold water, until the rinse water is clear.
 - Squeeze out excess water and allow the fabric to air dry at room temperature.

Protocol 2: Determination of Dye Exhaustion and Fixation Percentage

This protocol outlines the spectrophotometric method to quantify the amount of dye absorbed and fixed onto the fabric.

1. Principle: The concentration of the dye in the solution is determined using a UV-Vis spectrophotometer by measuring the absorbance at the wavelength of maximum absorbance (λ_{max}) for **Acid Yellow 110**. The dye concentration is calculated using the Beer-Lambert law ($A = \epsilon cl$). Dye exhaustion is the percentage of dye that has moved from the dyebath to the fiber. Dye fixation is the percentage of the original dye that is covalently bonded to the fiber after washing.

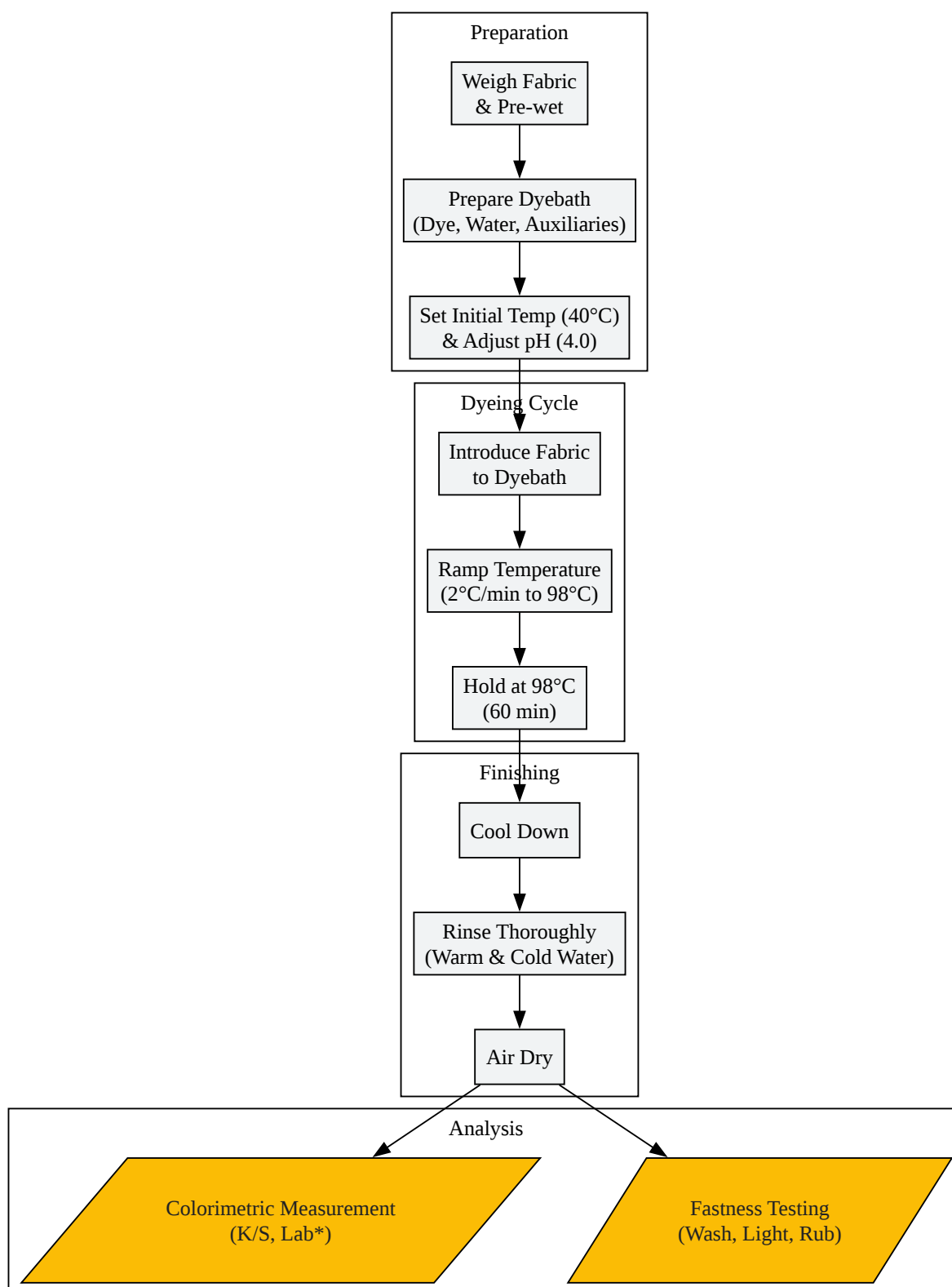
2. Procedure:

- Create a Calibration Curve:
 - Prepare a stock solution of **Acid Yellow 110** of a known concentration (e.g., 100 mg/L).
 - Prepare a series of standard solutions of decreasing concentration (e.g., 50, 25, 12.5, 6.25 mg/L) by serial dilution.
 - Measure the absorbance of each standard solution at the λ_{max} of the dye.
 - Plot a graph of absorbance versus concentration. The resulting linear plot is the calibration curve.^[7]
- Calculate Dye Exhaustion (%E):
 - Before starting the dyeing process (Protocol 1), take an aliquot of the initial dyebath. Dilute it to fall within the concentration range of the calibration curve and measure its absorbance. This gives the initial dye concentration (C_1).
 - After the dyeing process is complete, take an aliquot of the final (exhaust) dyebath. Dilute it similarly and measure its absorbance to find the final dye concentration (C_2).
 - Calculate the exhaustion percentage using the formula:^[8] $\%E = [(C_1 - C_2) / C_1] * 100$
- Calculate Dye Fixation (%F):

- After dyeing, perform a rigorous soaping wash on the dyed fabric (e.g., using 2 g/L non-ionic detergent at 60°C for 15 minutes) to remove any unfixed dye.
- Measure the concentration of dye in this soaping liquor (C_3).
- Calculate the fixation percentage using the formula: $\%F = [(C_1 - C_2 - C_3) / C_1] * 100$

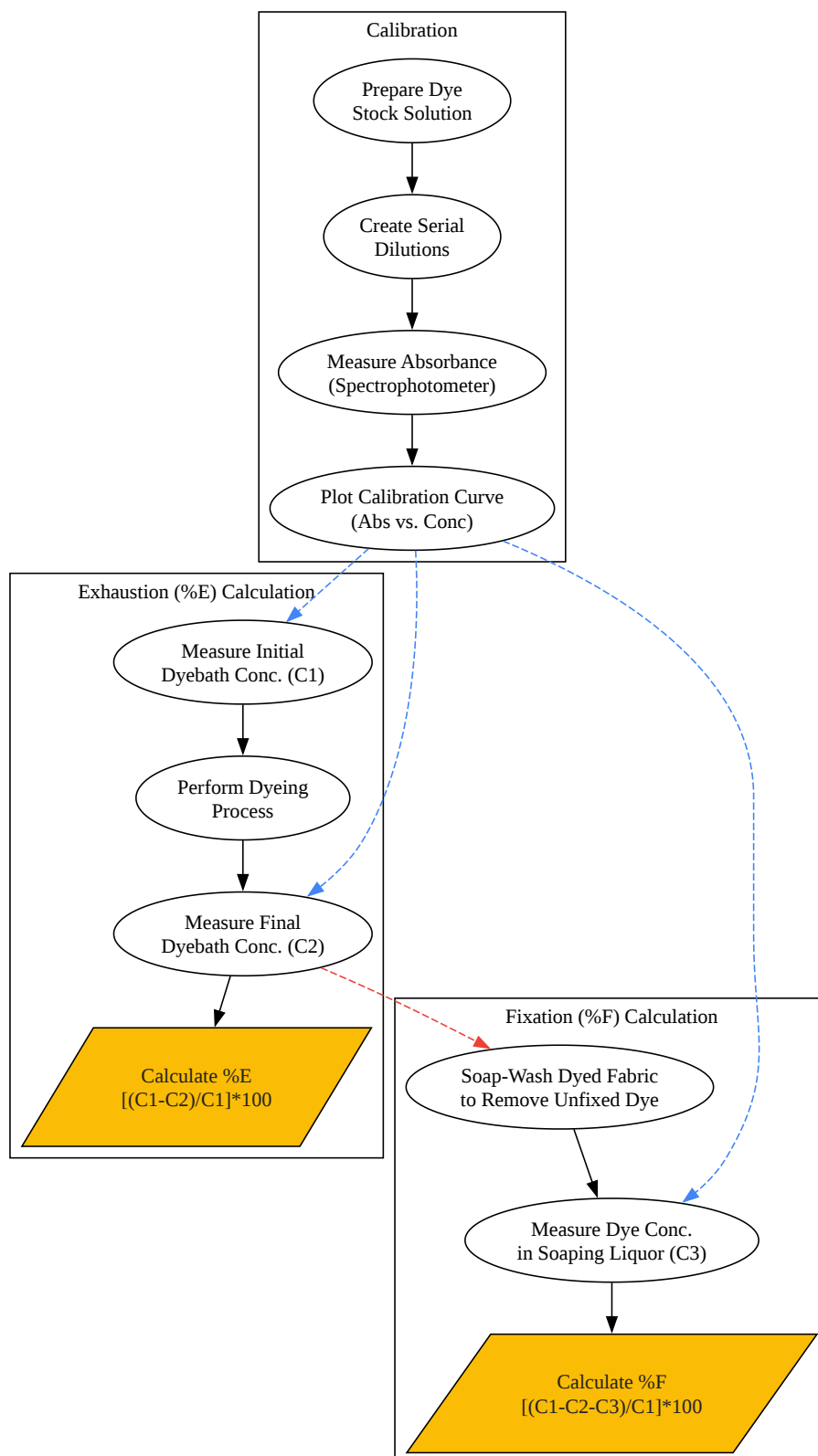
Visualizations

Dyeing Process Workflow



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Measurement of Dye Exhaustion and Fixation



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